

Cyclopentylmalonic Acid: A Versatile Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentylmalonic acid

Cat. No.: B1346267

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Cyclopentylmalonic acid, a disubstituted malonic acid derivative, has emerged as a valuable and versatile building block in organic synthesis. Its unique structural motif, featuring a cyclopentyl ring appended to a reactive malonic acid core, provides a synthetically tractable handle for the introduction of the cyclopentyl moiety into a wide range of molecular scaffolds. This guide explores the synthesis, properties, and key applications of **cyclopentylmalonic acid**, with a focus on its utility in the development of bioactive compounds and pharmaceuticals.

Physicochemical Properties and Spectral Data

Cyclopentylmalonic acid is typically a white to off-white crystalline solid. The presence of two carboxylic acid groups renders it soluble in polar solvents like water and alcohols, while the cyclopentyl group imparts a degree of hydrophobicity.^[1] This amphiphilic character can influence its reactivity and the properties of its derivatives.

Table 1: Physicochemical Properties of **Cyclopentylmalonic Acid**

Property	Value	Reference
CAS Number	5660-81-1	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Melting Point	162 °C	[2]

Table 2: Mass Spectrometry Data for **Cyclopentylmalonic Acid**

m/z	Relative Intensity
41.0	41.9
44.0	26.8
60.0	24.3
66.0	8.8
67.0	38.9
172.0	(Molecular Ion)

“

(Source: ChemicalBook, MS-NW-1609)[3]

Synthesis of Cyclopentylmalonic Acid

The most common and efficient synthesis of **cyclopentylmalonic acid** follows the classical malonic ester synthesis route. This two-step process involves the alkylation of diethyl malonate with a cyclopentyl halide, followed by hydrolysis of the resulting diester.

H_3O^+ , Δ

NaOEt, EtOH

Cyclopentyl Bromide



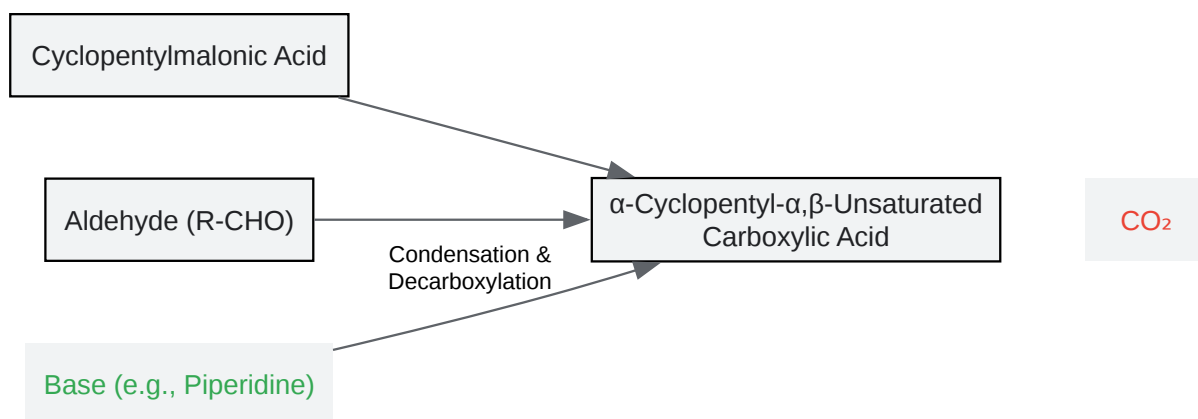
Diethyl Cyclopentylmalonate

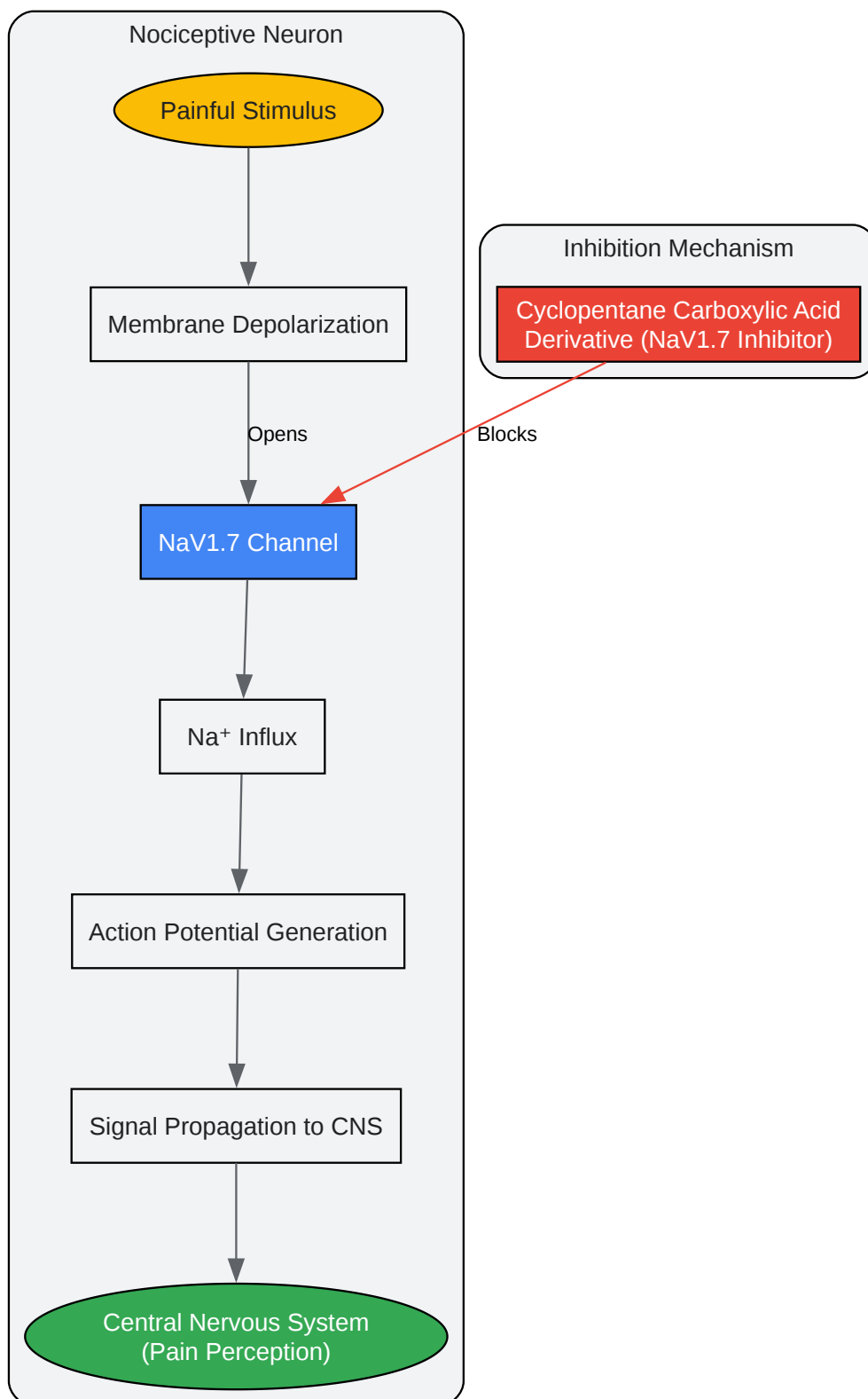
Urea

5-Cyclopentylbarbituric Acid

Condensation

NaOEt, EtOH





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl Cyclopentylmalonate|Pharmaceutical Intermediate [benchchem.com]
- 2. Mining the NaV1.7 interactome: Opportunities for chronic pain therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cyclopentanemalonic acid(5660-81-1) MS [m.chemicalbook.com]
- To cite this document: BenchChem. [Cyclopentylmalonic Acid: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346267#cyclopentylmalonic-acid-as-a-building-block-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com